

Physical properties of 2-Bromobenzoylacetonitrile (melting point, solubility)

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Compound of Interest

Compound Name: 2-Bromobenzoylacetonitrile

Cat. No.: B1278727

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Technical Guide: Physical Properties of 2-Bromobenzoylacetonitrile

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Bromobenzoylacetonitrile, with the CAS Number 53882-80-7, is a chemical compound of interest in organic synthesis and drug discovery. Its molecular structure, featuring a brominated benzene ring attached to a benzoylacetonitrile core, makes it a potential intermediate for the synthesis of various heterocyclic compounds and pharmacologically active molecules. An understanding of its physical properties, such as melting point and solubility, is fundamental for its effective use in research and development, including reaction setup, purification, and formulation.

This technical guide provides a comprehensive overview of the methodologies used to determine the melting point and solubility of organic compounds like **2-Bromobenzoylacetonitrile**. While specific experimental data for this compound is not readily available in the public domain, this guide furnishes detailed experimental protocols to enable researchers to ascertain these crucial parameters.

Physicochemical Properties

A summary of the basic physicochemical identifiers for **2-Bromobenzoylacetonitrile** is provided below. The melting point and solubility are key physical properties that require experimental determination.

Property	Value
IUPAC Name	3-(2-bromophenyl)-3-oxopropanenitrile
Synonyms	2-Bromobenzoylacetonitrile
CAS Number	53882-80-7
Molecular Formula	C ₉ H ₆ BrNO
Molecular Weight	224.06 g/mol
Appearance	Yellow powder[1]

Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, melting typically occurs over a narrow temperature range. The sharpness of the melting point is often used as an indicator of purity.

Quantitative Data

The specific melting point of **2-Bromobenzoylacetonitrile** is not widely reported in scientific literature or chemical databases. The following table is provided as a template for recording experimentally determined values.

Parameter	Temperature (°C)
Onset of Melting	
Completion of Melting	
Melting Range	

Experimental Protocol: Capillary Melting Point Determination

This protocol outlines the determination of the melting point range of a solid organic compound using a capillary melting point apparatus.

Materials and Equipment:

- Melting point apparatus
- Capillary tubes (sealed at one end)
- Sample of **2-Bromobenzoylacetonitrile** (finely powdered)
- Mortar and pestle
- Spatula
- Thermometer (if not integrated into the apparatus)
- Safety goggles

Procedure:

- Sample Preparation:
 - Place a small amount of **2-Bromobenzoylacetonitrile** into a clean, dry mortar and gently grind it into a fine powder using a pestle.
 - Press the open end of a capillary tube into the powdered sample, forcing a small amount of the solid into the tube.
 - Invert the capillary tube and tap the sealed end gently on a hard surface to pack the sample tightly into the bottom of the tube. The packed sample should be approximately 2-3 mm in height.
- Apparatus Setup:

- Ensure the melting point apparatus is clean and calibrated.
- Carefully insert the capillary tube containing the sample into the designated slot in the heating block of the apparatus.
- If using a manual apparatus, ensure the thermometer is correctly positioned with the bulb close to the sample.
- Melting Point Measurement:
 - Turn on the heating element of the apparatus.
 - For an unknown sample, a preliminary rapid heating can be performed to estimate the approximate melting range. Allow the apparatus to cool before performing a more accurate measurement.
 - For the accurate measurement, set the heating rate to a slow and steady increase, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
 - Observe the sample closely through the magnifying lens.
 - Record the temperature at which the first drop of liquid appears (onset of melting).
 - Continue to observe the sample and record the temperature at which the last solid crystal melts (completion of melting).
 - The two recorded temperatures constitute the melting point range.
- Post-Measurement:
 - Turn off the heating element and allow the apparatus to cool down.
 - Carefully remove the capillary tube and dispose of it in the appropriate glass waste container.

Solubility Profile

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent to form a homogeneous solution. The solubility of a substance fundamentally depends on the physical and chemical properties of both the solute and the solvent.

Quantitative and Qualitative Data

Specific quantitative solubility data for **2-Bromobenzoylacetonitrile** in various solvents is not readily available. The structural features of **2-Bromobenzoylacetonitrile**, including a polar nitrile group, a ketone, and a large nonpolar bromophenyl group, suggest it will be sparingly soluble in water and more soluble in organic solvents. The following table is a template for recording experimental solubility observations.

Solvent	Qualitative Solubility (e.g., Soluble, Sparingly Soluble, Insoluble)	Quantitative Solubility (g/100 mL at a specific temperature)
Water		
Ethanol		
Methanol		
Acetone		
Dichloromethane		
Toluene		
Hexane		
Ethyl Acetate		

Experimental Protocol: Qualitative and Semi-Quantitative Solubility Determination

This protocol describes a method to determine the qualitative and semi-quantitative solubility of a solid organic compound in various solvents.

Materials and Equipment:

- Test tubes and rack
- Vortex mixer or stirring rods
- Graduated pipettes or cylinders
- Analytical balance
- Spatula
- Sample of **2-Bromobenzoylacetonitrile**
- A selection of solvents (e.g., water, ethanol, acetone, dichloromethane, hexane)
- Safety goggles and appropriate gloves

Procedure:

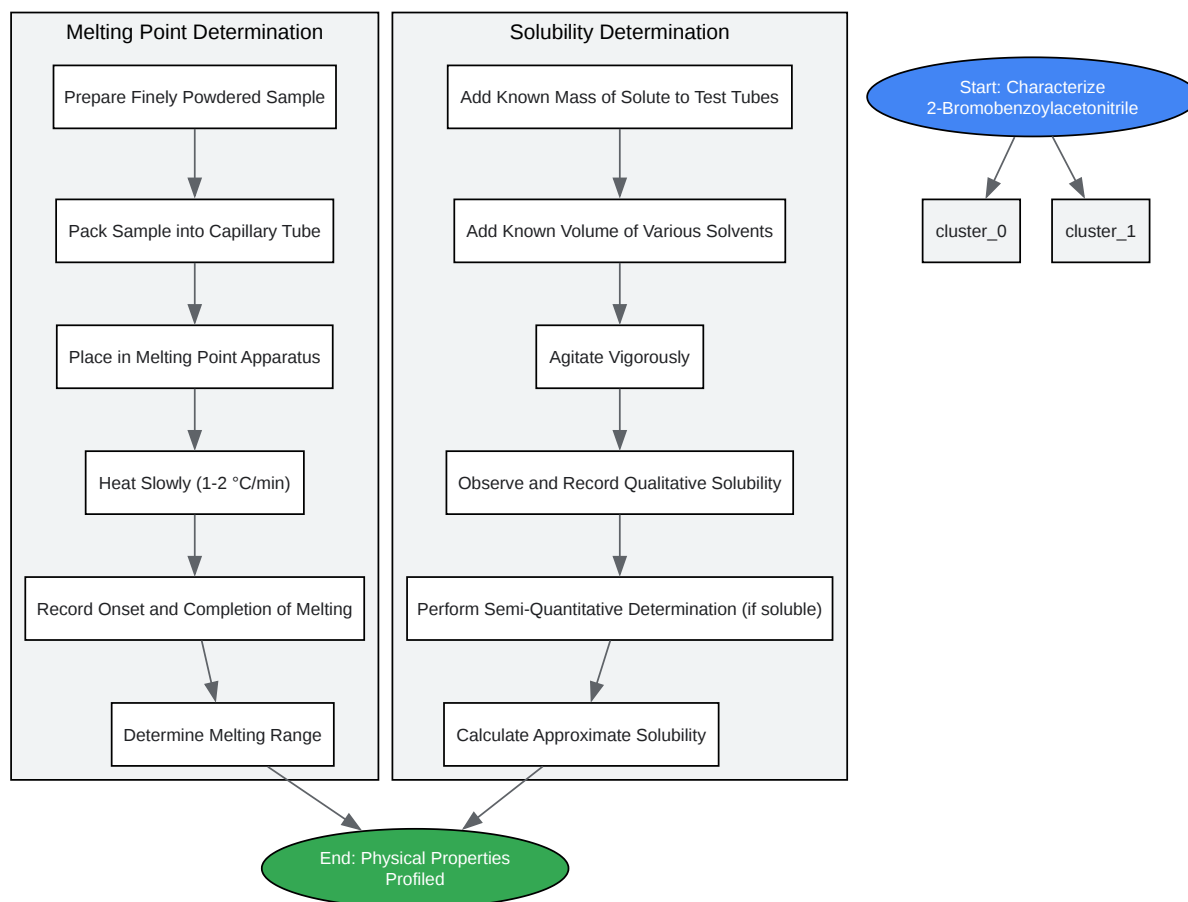
- Qualitative Solubility Assessment:
 - Place a small, consistent amount (e.g., 10 mg) of **2-Bromobenzoylacetonitrile** into a series of labeled test tubes.
 - To each test tube, add 1 mL of a different solvent.
 - Vigorously agitate the mixture using a vortex mixer or by stirring with a clean glass rod for a set period (e.g., 1-2 minutes).
 - Visually observe each tube to determine if the solid has completely dissolved.
 - Record the results as "soluble," "sparingly soluble" (if partially dissolved), or "insoluble."
- Semi-Quantitative Solubility Determination (for solvents where the compound is soluble):
 - Weigh a specific amount of **2-Bromobenzoylacetonitrile** (e.g., 100 mg) and place it in a test tube.
 - Add a small, measured volume of the solvent (e.g., 0.5 mL) to the test tube.

- Agitate the mixture until the solid is fully dissolved.
- Continue to add small, measured increments of the solute until a saturated solution is formed (i.e., a small amount of undissolved solid remains after thorough mixing).
- Record the total mass of the solute and the total volume of the solvent used to create the saturated solution.
- Calculate the approximate solubility in g/100 mL.
- It is recommended to perform this at a controlled temperature.

Visualizations

Experimental Workflow for Physical Property Determination

The following diagram illustrates the logical workflow for determining the melting point and solubility of **2-Bromobenzoylacetonitrile**.



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Caption: Workflow for determining the physical properties of **2-Bromobenzoylacetonitrile**.

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References

- 1. chemimpex.com [chemimpex.com]
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